

3-Ethylcyclopentene chemical formula and structure

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An In-depth Technical Guide to 3-Ethylcyclopentene

Introduction

3-Ethylcyclopentene is an alkylated cycloalkene, a five-membered carbocycle with an ethyl substituent. Compounds within the cyclopentene family are fundamental structural motifs in a wide range of natural products and pharmaceutically active molecules.[1] As such, alkylated cyclopentenes like **3-Ethylcyclopentene** are of significant interest to researchers in organic synthesis and drug development, serving as versatile scaffolds and key intermediates for constructing more complex molecular architectures.[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and key experimental data.

Chemical Formula and Structure

The chemical formula for **3-Ethylcyclopentene** is C₇H₁₂.[2][3] It consists of a five-carbon ring containing one double bond, with an ethyl group attached at the third carbon position.

- 2.1 2D Structure
- 2.2 Chemical Identifiers

A variety of identifiers are used to catalogue and reference **3-Ethylcyclopentene** in chemical databases and literature.



Identifier Type	Value	Source
IUPAC Name	3-ethylcyclopentene	[2]
CAS Registry Number	694-35-9	[2][3]
Molecular Formula	C7H12	[2][3]
Canonical SMILES	CCC1CCC=C1	[2]
InChI	InChI=1S/C7H12/c1-2-7-5-3-4- 6-7/h3,5,7H,2,4,6H2,1H3	[2][3]
InChIKey	HICUGGYRYZOXJI- UHFFFAOYSA-N	[2][3]
EC Number	211-770-4	[2]

Physicochemical Properties

The physical and chemical properties of **3-Ethylcyclopentene** are summarized below. These values are crucial for designing experiments, performing calculations, and ensuring safe handling.

Property	Value
Molecular Weight	96.17 g/mol
Monoisotopic Mass	96.093900383 Da
Density	0.7784 g/mL
Boiling Point	97.85 °C
Melting Point	-108.93 °C (estimate)
XLogP3-AA (Predicted)	2.8

Experimental Protocols and Data

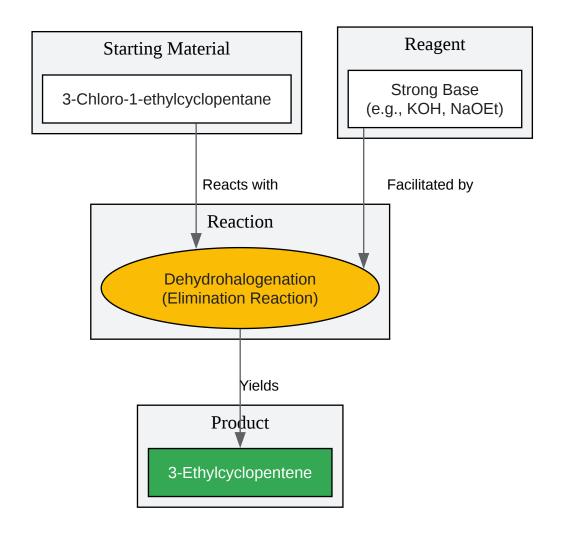
While detailed, step-by-step synthesis protocols are not readily available in public literature, this section outlines the standard methodologies for the characterization of **3-Ethylcyclopentene**



and presents available experimental data.

4.1 Synthesis Approach

Alkylated cyclopentenes are commonly synthesized through various established organic chemistry reactions.[1] A plausible and direct method for preparing **3-Ethylcyclopentene** involves the dehydrohalogenation (an elimination reaction) of a suitable precursor like 3-chloro-1-ethylcyclopentane. This reaction is typically facilitated by a strong base.



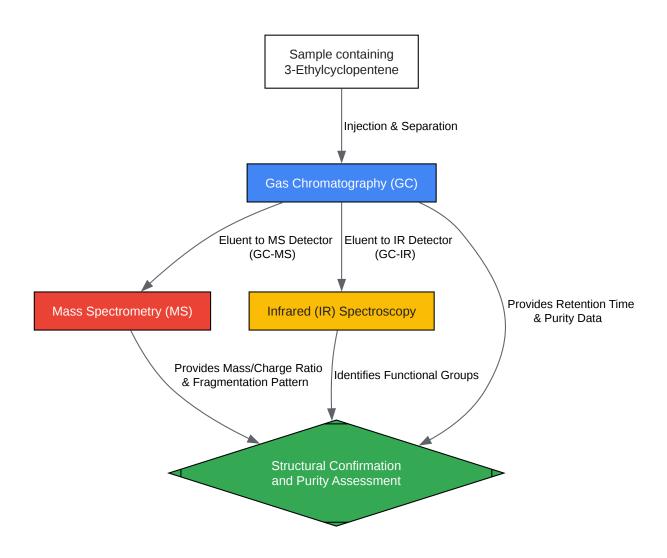
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Caption: Logical workflow for a plausible synthesis of **3-Ethylcyclopentene**.

4.2 Analytical Characterization



The structural confirmation and purity assessment of **3-Ethylcyclopentene** rely on standard analytical techniques, including Gas Chromatography (GC), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.[3]



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Caption: Experimental workflow for the characterization of **3-Ethylcyclopentene**.

4.3 Gas Chromatography Data



The Kovats Retention Index is a dimensionless unit used in gas chromatography to convert retention times into system-independent constants. Experimental values for **3- Ethylcyclopentene** on different types of columns are available.[2]

Column Type	Kovats Retention Index Values
Standard non-polar	716, 717, 715, 718, 709.3, 738.6, 714.1, 712
Semi-standard non-polar	712.4, 716.6, 709, 712, 714, 715, 716, 720, 722
Standard polar	836, 843, 849, 836.5, 842.8, 849.2

Safety and Hazards

According to aggregated GHS data, **3-Ethylcyclopentene** is classified as Acute Toxicity, Oral, Category 4.[4] The corresponding hazard statement is H302: Harmful if swallowed.[2][4] Standard precautionary measures, such as washing hands thoroughly after handling and not eating, drinking, or smoking when using this product, should be followed.[4]

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